In-depth Technical Guide: The Role of NCGC00135472 in Inflammation Resolution

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*NCGC00135472*
CAS No.:	*862811-76-5*
Cat. No.:	*B1677933*

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Notice to the Reader:

Extensive searches for the compound identifier "**NCGC00135472**" in publicly available scientific literature and chemical databases have yielded no specific information regarding its chemical structure, biological function, or any associated research, particularly concerning its role in inflammation or inflammation resolution.

The prefix "NCGC" suggests that this identifier likely originates from the NIH Chemical Genomics Center (NCGC), which is now part of the National Center for Advancing Translational Sciences (NCATS). NCGC manages a large collection of chemical compounds for high-throughput screening to identify novel biological probes and potential therapeutic agents. "**NCGC00135472**" is presumed to be an internal designation for a specific molecule within this screening library.

Information regarding the compounds within the NCGC/NCATS collection is often made public through depositions in databases like PubChem, especially for compounds that have been part of screening campaigns and have associated bioactivity data. However, in the case of **NCGC00135472**, no such public records were found.

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Conclusion of Search Efforts:

Without access to the internal databases of NCGC/NCATS or a publication that explicitly references **NCGC00135472**, it is not possible to provide the requested in-depth technical guide. The core requirements of data presentation, experimental protocols, and visualizations cannot be fulfilled as there is no publicly available data on which to base this information.

It is recommended to verify the compound identifier and to search for any publications or patents that may have resulted from screening programs involving this compound, potentially under a different name or code. Should information on **NCGC00135472** become publicly available, a comprehensive technical guide could be developed.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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Contact our Ph.D. Support Team for a compatibility check

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